

Application Notes and Protocols: Synthesis of Bis-(3,4-dimethyl-phenyl)-amine

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Compound of Interest

Compound Name: Bis-(3,4-dimethyl-phenyl)-amine

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Abstract

This document provides a detailed protocol for the synthesis of **Bis-(3,4-dimethyl-phenyl)-amine**, a valuable secondary amine intermediate in organic synthesis, particularly in the development of materials and pharmaceutical compounds. The synthesis is achieved via a palladium-catalyzed Buchwald-Hartwig amination reaction, a highly efficient method for the formation of carbon-nitrogen bonds. This protocol outlines the necessary reagents, equipment, step-by-step procedure, purification methods, and characterization of the final product.

Introduction

Bis-(3,4-dimethyl-phenyl)-amine is a diarylamine that serves as a significant building block in various fields of chemical research. Its synthesis is a key step in the creation of more complex molecules with potential applications in medicinal chemistry and materials science. The Buchwald-Hartwig amination is a versatile and widely used cross-coupling reaction that allows for the formation of C-N bonds between aryl halides and amines, often with high yields and good functional group tolerance.^[1] This protocol details a specific application of this reaction for the synthesis of the title compound.

Data Presentation

Table 1: Physical and Chemical Properties of Key Compounds

Compound Name	Chemical Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance	CAS Number
Bis-(3,4-dimethyl-phenyl)-amine	C ₁₆ H ₁₉ N	225.33	110	White to light yellow powder/crystal	55389-75-8
3,4-Dimethylaniline	C ₈ H ₁₁ N	121.18	49-52	Brownish crystalline solid	95-64-7
4-Bromo-1,2-dimethylbenzene	C ₈ H ₉ Br	185.06	-8	Colorless liquid	583-71-1
Palladium(II) Acetate	C ₄ H ₆ O ₄ Pd	224.50	205 (dec.)	Yellow-brown to orange powder	3375-31-3
X-Phos	C ₃₃ H ₄₇ P	486.69	195-200	White to off-white powder	564483-18-7
Sodium tert-butoxide	C ₄ H ₉ NaO	96.10	180 (dec.)	White to off-white powder	865-48-5

Experimental Protocols

Synthesis of Bis-(3,4-dimethyl-phenyl)-amine via Buchwald-Hartwig Amination

This protocol is adapted from established Buchwald-Hartwig amination procedures.[\[2\]](#)[\[3\]](#)

Materials:

- 3,4-Dimethylaniline
- 4-Bromo-1,2-dimethylbenzene

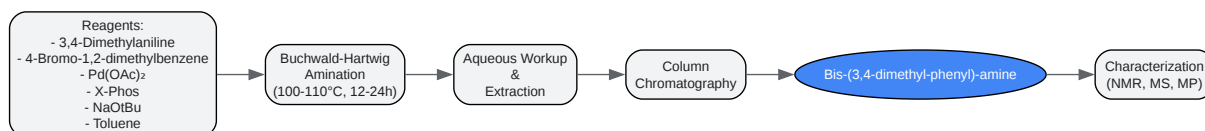
- Palladium(II) Acetate ($\text{Pd}(\text{OAc})_2$)
- 2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl (X-Phos)
- Sodium tert-butoxide (NaOtBu)
- Anhydrous Toluene
- Schlenk flask or other suitable reaction vessel
- Magnetic stirrer and hotplate
- Inert atmosphere (Argon or Nitrogen)
- Standard laboratory glassware for workup and purification
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- **Reaction Setup:** In a dry Schlenk flask under an inert atmosphere, combine 3,4-dimethylaniline (1.2 equivalents), 4-bromo-1,2-dimethylbenzene (1.0 equivalent), sodium tert-butoxide (1.4 equivalents), palladium(II) acetate (0.02 equivalents), and X-Phos (0.04 equivalents).
- **Solvent Addition:** Add anhydrous toluene to the flask via syringe. The typical concentration is 0.1-0.5 M with respect to the aryl bromide.
- **Reaction:** Stir the reaction mixture at 100-110 °C. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The reaction is typically complete within 12-24 hours.
- **Workup:**
 - Cool the reaction mixture to room temperature.

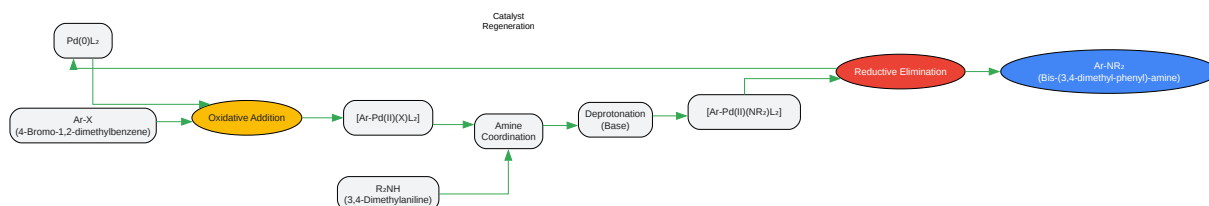
- Quench the reaction by slowly adding water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or dichloromethane) three times.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent.
- Characterization:
 - Determine the melting point of the purified solid.
 - Obtain ^1H NMR and ^{13}C NMR spectra to confirm the structure and purity of **Bis-(3,4-dimethyl-phenyl)-amine**.
 - Further characterization can be performed using mass spectrometry and infrared spectroscopy.

Mandatory Visualization



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Caption: Experimental workflow for the synthesis of **Bis-(3,4-dimethyl-phenyl)-amine**.



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Caption: Catalytic cycle of the Buchwald-Hartwig amination.

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References

- 1. Ullmann condensation - Wikipedia [en.wikipedia.org]
- 2. Ullmann Reaction [organic-chemistry.org]
- 3. Palladium-Catalyzed Synthesis of N,N-Dimethylanilines via Buchwald-Hartwig Amination of (Hetero)aryl Triflates [organic-chemistry.org]
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